

# The Enigmatic (2E,13Z)-docosadienoyl-CoA: An Uncharted Territory in Lipidomics

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## Compound of Interest

Compound Name: (2E,13Z)-docosadienoyl-CoA

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Researchers, scientists, and drug development professionals delving into the intricate world of lipid metabolism may encounter a molecule of particular interest: **(2E,13Z)-docosadienoyl-CoA**. However, a comprehensive review of the current scientific literature reveals a significant gap in our understanding of this specific long-chain fatty acyl-CoA. At present, information regarding its discovery, natural occurrence, and biological significance remains largely uncharacterized, presenting both a challenge and an opportunity for future research.

**(2E,13Z)-docosadienoyl-CoA** is chemically defined as a docosadienoic acid molecule bound to coenzyme A. Its structure, featuring a trans double bond at the second carbon and a cis double bond at the thirteenth carbon, is cataloged in chemical databases such as the Chemical Entities of Biological Interest (ChEBI).<sup>[1][2]</sup> Despite this chemical characterization, its metabolic pathway, endogenous presence in tissues, and physiological or pathophysiological roles are not described in published research.

While the broader context of long-chain acyl-CoA metabolism is well-established, including the synthesis of related molecules like docosahexaenoyl-CoA in ocular tissues, specific data on **(2E,13Z)-docosadienoyl-CoA** is absent.<sup>[3][4]</sup> The enzymatic machinery responsible for the synthesis and degradation of fatty acyl-CoAs, namely acyl-CoA synthetases and thioesterases, has been studied in various organisms, but their interaction with this particular substrate has not been documented.<sup>[5][6][7]</sup>

The current body of scientific knowledge lacks the quantitative data, detailed experimental protocols, and established signaling pathways necessary to construct an in-depth technical

guide as requested. There are no available studies detailing its concentration in various biological samples, nor are there published methods for its specific isolation and analysis. Consequently, the creation of data tables and workflow diagrams is not feasible at this time.

This absence of information underscores a frontier in lipid research. The discovery and characterization of novel lipids and their metabolic pathways are crucial for advancing our understanding of cellular biology and disease. The potential role of **(2E,13Z)-docosadienoyl-CoA** in cellular processes remains an open question, inviting the scientific community to explore its synthesis, regulation, and function. Future investigations will be essential to elucidate the significance of this molecule and its potential as a biomarker or therapeutic target.

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